Technical Guide: Synthesis of 2-(2-Methylphenoxy)benzoic Acid

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Compound of Interest

Compound Name:	*2-(2-Methylphenoxy)benzoic acid*
CAS No.:	*6325-68-4*
Cat. No.:	*B1584340*

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Executive Summary

Target Molecule: **2-(2-Methylphenoxy)benzoic acid** IUPAC Name: **2-(2-Methylphenoxy)benzoic acid** Synonyms: 2-(o-Tolyloxy)benzoic acid; o-(o-Tolyloxy)benzoic acid Molecular Formula: $C_{14}H_{12}O_{12}$ Molecular Weight: 228.25 g/mol Key Application: Intermediate for strobilurin fungicides (e.g., Kresoxim-methyl analogs), non-steroidal anti-inflammatory drug (NSAID) development, and metabolic probes.

This guide details the synthesis of **2-(2-methylphenoxy)benzoic acid**, focusing on the Ullmann Ether Condensation as the primary industrial and laboratory route. While modern palladium-catalyzed (Buchwald-Hartwig) methods exist, the copper-catalyzed Ullmann route remains the standard due to the low cost of reagents (2-chlorobenzoic acid and o-cresol) and the robustness of the protocol on scale.

Retrosynthetic Analysis

The construction of the diaryl ether motif is the critical step. Disconnecting the C-O bond reveals two primary electrophile-nucleophile pairs.

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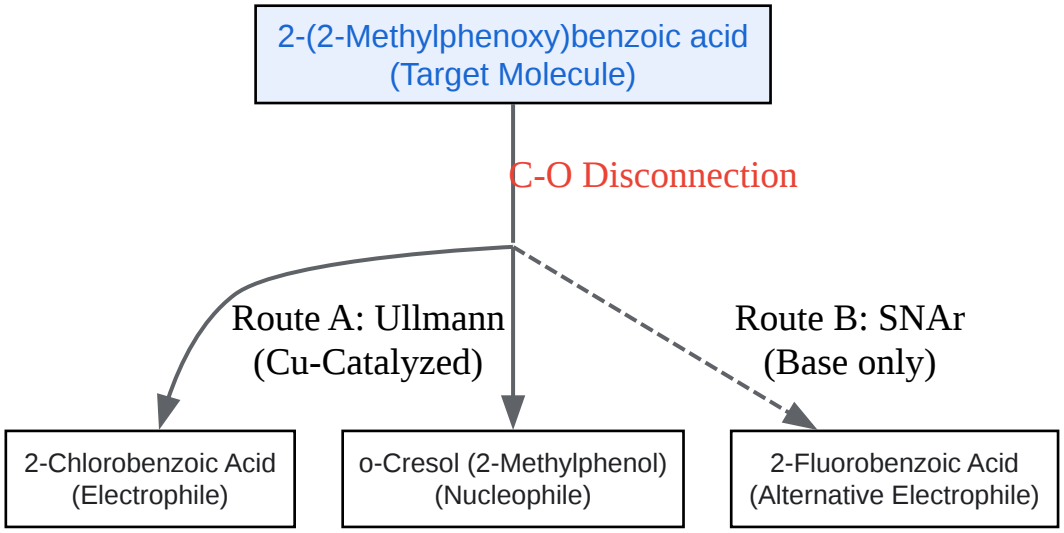

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Figure 1: Retrosynthetic strategies for **2-(2-methylphenoxy)benzoic acid**. Route A is preferred for cost-efficiency.

Primary Synthesis Route: Ullmann Condensation

The classical Ullmann ether synthesis involves the coupling of an aryl halide with a phenol in the presence of a copper catalyst and a base. For this specific target, 2-chlorobenzoic acid is coupled with o-cresol. The carboxylic acid group on the electrophile actually facilitates the reaction by coordinating with the copper catalyst, often making the reaction smoother than standard diaryl ether syntheses.

Reaction Scheme

Reagents: 2-Chlorobenzoic acid, o-Cresol, Potassium Hydroxide (KOH) or Potassium Carbonate (K_2CO_3). Catalyst: Copper powder (activated) or Copper(I) Iodide (CuI). Solvent: DMF, DMSO, or aqueous melt (less common for this specific isomer due to steric hindrance). Conditions: 100°C – 140°C, 4–16 hours.

Detailed Experimental Protocol

This protocol is adapted from standard procedures for o-phenoxybenzoic acids (e.g., Glorius et al., Pellon et al.).

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Step 1: Preparation of the Phenolate

- Charge a 3-neck round-bottom flask equipped with a magnetic stirrer, reflux condenser, and internal thermometer.
- Add o-Cresol (1.2 equiv) and Potassium Hydroxide (2.2 equiv).
- Add a minimal amount of water or methanol to facilitate salt formation, then stir at room temperature for 30 minutes.
- Critical Step: Evaporate the solvent (water/methanol) under reduced pressure or via azeotropic distillation with toluene to ensure the phenolate is dry. Moisture can quench the active catalyst species.

Step 2: Coupling Reaction

- To the dry phenolate, add 2-Chlorobenzoic acid (1.0 equiv).
- Add solvent: DMF (Dimethylformamide) is recommended (approx. 5 mL per gram of benzoic acid).
- Add the catalyst: Copper powder (0.1 equiv) and a trace of CuI (0.05 equiv).
- Heat the mixture to 130°C. Monitor the reaction via TLC (eluent: Hexane/Ethyl Acetate 3:1) or HPLC.
  - Note: The reaction mixture will turn dark (brown/black) due to copper complexation.
  - Duration: Typically 6–12 hours.

Step 3: Work-up and Purification

- Cool the reaction mixture to room temperature.
- Pour the mixture into ice-water (5 volumes). The unreacted cresol and neutral byproducts may precipitate or form an oil.

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- Basification: Adjust pH to >10 using 10% NaOH solution. The product (as a carboxylate salt) and unreacted chlorobenzoic acid will be in the aqueous phase.
- Filtration: Filter off the solid copper residues and any insoluble neutral organics (e.g., diaryl ethers lacking the carboxyl group, though rare here).
- Acidification: Carefully acidify the filtrate with HCl (6M) to pH ~2.
  - The crude **2-(2-methylphenoxy)benzoic acid** will precipitate as a solid.
- Extraction (Optional but recommended): If the precipitate is oily (common with o-substituted rings), extract with Ethyl Acetate, dry over Na_2SO_4, and evaporate.
- Crystallization: Recrystallize the crude solid from Ethanol/Water (1:1) or Toluene.
  - Target Appearance: White to off-white crystalline solid.
  - Melting Point: 133–139 °C.[1]

Reaction Mechanism (Catalytic Cycle)

The mechanism involves a Cu(I)/Cu(III) cycle. The ortho-carboxylate group of the chlorobenzoic acid acts as a bidentate ligand, stabilizing the copper intermediate and lowering the activation energy compared to non-carboxylated aryl halides.

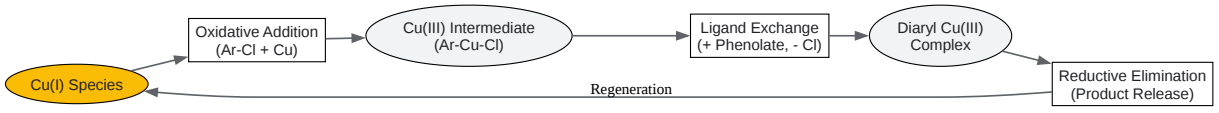

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Figure 2: Simplified catalytic cycle for the Copper-mediated Ullmann condensation.

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Alternative Route: Nucleophilic Aromatic Substitution (S_NAr)

For small-scale discovery chemistry where copper contamination must be strictly avoided, an S_NAr approach using a more reactive electrophile is viable.

- Electrophile: 2-Fluorobenzoic acid (The C-F bond is highly polarized, facilitating nucleophilic attack).
- Base: Cesium Carbonate (Cs_2CO_3) or K_2CO_3.
- Solvent: DMSO or NMP (High polarity is required).
- Temperature: 100°C.
- Pros: Metal-free (if no catalyst used), cleaner reaction profile.
- Cons: 2-Fluorobenzoic acid is significantly more expensive than 2-chlorobenzoic acid.

Characterization & Quality Control

Test	Expected Result	Purpose
Appearance	White to off-white crystalline powder	Physical purity check
Melting Point	133–139 °C	Identity verification (Lit. range)
^{1}H-NMR (DMSO-d_6)	δ 12.5 (s, 1H, COOH), 6.5–8.0 (m, 8H, Ar-H), 2.2 (s, 3H, CH_3)	Structural confirmation
HPLC Purity	>98.0% (Area %)	Quantitative purity
Residual Copper	< 10 ppm	Safety (if using Route 1)

Key NMR Features:

- Carboxylic Acid Proton: A broad singlet downfield (>12 ppm), disappears with D_2O shake.
- Methyl Group: A sharp singlet around 2.1–2.3 ppm.

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- Aromatic Region: Complex multiplet due to the two non-equivalent rings. The proton ortho to the carboxylic acid on the benzoic ring will be the most deshielded aromatic proton (~7.9 ppm).

Safety & Scale-Up Considerations

- Copper Removal: On a large scale, residual copper is a major concern. Use chelating resins (e.g., EDTA wash or specific scavengers like SiliaMetS®) during the workup.
- Exotherm: The deprotonation of cresol is exothermic. Add base slowly.
- Waste Disposal: Copper salts are toxic to aquatic life. Aqueous waste must be treated to precipitate metals before disposal.
- Solvent Choice: DMF is toxic (reprotoxic). For Green Chemistry compliance on scale, consider using NMP or exploring aqueous micellar catalysis conditions.

References

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